

# Manninotriose CAS number and molecular weight

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## Compound of Interest

Compound Name: Manninotriose

Cat. No.: B1662183

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An In-depth Technical Guide to **Manninotriose**: Properties and Analysis

This guide provides essential information regarding the physicochemical properties of **Manninotriose**, a trisaccharide of interest to researchers and professionals in drug development and life sciences.

## Physicochemical Data of Manninotriose

**Manninotriose** is an oligosaccharide that has been identified as a key component in the raffinose family oligosaccharide (RFO) metabolism in certain plants.<sup>[1][2]</sup> Its unique structure and biological activities, including potential immunomodulatory effects, make it a compound of interest for further investigation.<sup>[3]</sup>

For researchers and scientists, accurate identification and quantification of **Manninotriose** are crucial. The following table summarizes its key identifiers and molecular properties.

Parameter	Value	Source
CAS Number	13382-86-0	[1][3][4][5][6]
Molecular Formula	C18H32O16	[1][3][4][5]
Molecular Weight	504.44 g/mol	[1][2][4][5]
Synonyms	O- $\alpha$ -D-Galactopyranosyl-(1 $\rightarrow$ 6)-O- $\alpha$ -D-galactopyranosyl-(1 $\rightarrow$ 6)-D-glucose	[4]

## Experimental Protocols

While specific experimental protocols for drug development applications of **Manninotriose** are proprietary and context-dependent, a general methodology for its purification from a plant source is outlined below. This protocol is based on the principles of macroporous resin adsorption chromatography, which has been shown to be effective for purifying **Manninotriose**. [1]

Objective: To purify **Manninotriose** from a crude plant extract.

Materials:

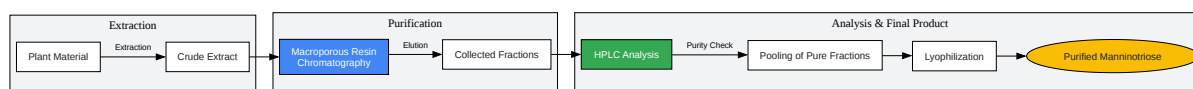
- Crude plant extract containing **Manninotriose**
- D-101 macroporous adsorption resin
- Purified water (eluent)
- Chromatography column
- Fraction collector
- HPLC system for analysis

Methodology:

- **Resin Preparation:** The D-101 macroporous adsorption resin is packed into a chromatography column and equilibrated with purified water.
- **Sample Loading:** The crude plant extract is loaded onto the column at a controlled flow rate to allow for the adsorption of **Manninotriose** onto the resin.
- **Adsorption:** The sample is allowed to adsorb onto the resin for a sufficient duration, which has been optimized in previous studies to be around 240 minutes.[1]
- **Elution:** The column is washed with purified water to remove unbound impurities. **Manninotriose** is then eluted from the resin using purified water at a specific flow rate (e.g., 1.5 bed volumes per hour).[1]
- **Fraction Collection:** Eluted fractions are collected using a fraction collector.
- **Analysis:** The collected fractions are analyzed by HPLC to determine the concentration and purity of **Manninotriose**. Fractions containing high-purity **Manninotriose** are pooled.
- **Lyophilization:** The pooled fractions are lyophilized to obtain purified **Manninotriose** powder.

## Visualized Experimental Workflow

The following diagram illustrates a generalized workflow for the purification and analysis of **Manninotriose** from a natural source.



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Caption: Workflow for **Manninotriose** Purification and Analysis.

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